

Application Note: Strategic Utilization of 4-Hydroxy-2,6-dimethoxybenzonitrile in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 4-Hydroxy-2,6-dimethoxybenzonitrile

Cat. No.: B15272609

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Abstract

4-Hydroxy-2,6-dimethoxybenzonitrile (CAS 130632-97-2) is a highly specialized aromatic building block distinguished by its unique substitution pattern. Unlike its more common isomer, Syringonitrile (4-hydroxy-3,5-dimethoxybenzonitrile), this compound features methoxy groups at the 2 and 6 positions relative to the nitrile. This "ortho-methoxy" arrangement creates a sterically congested environment around the nitrile functionality while electronically activating the para-hydroxyl group. This guide details the strategic application of this intermediate in synthesizing atropisomeric kinase inhibitors, resorbable prodrugs, and novel tubulin-binding pharmacophores.

Chemical Profile & Strategic Value

The "Ortho-Effect" Advantage

In medicinal chemistry, the 2,6-dimethoxy substitution pattern serves two critical functions:

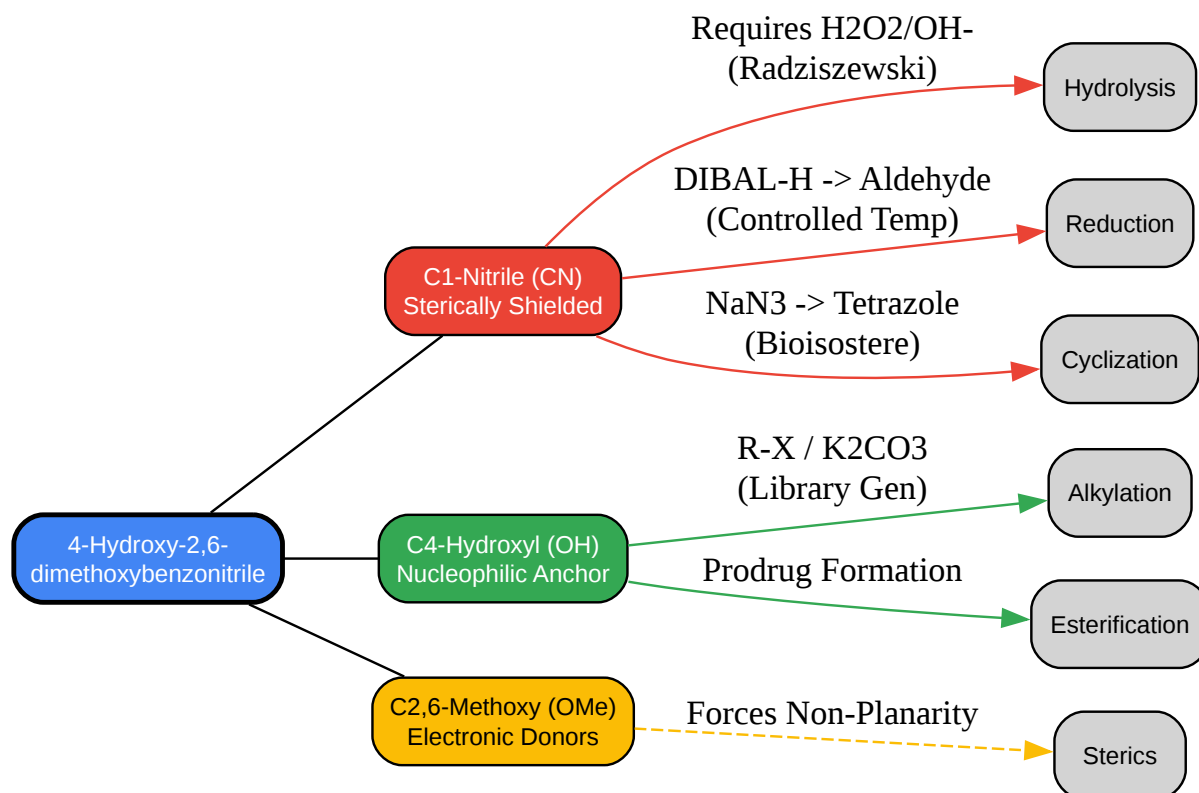
- **Metabolic Blocking:** The methoxy groups block the ortho positions relative to the nitrile (or its derivatives), preventing oxidative metabolism (e.g., by CYP450 enzymes) at these typically vulnerable sites.
- **Conformational Locking:** When the nitrile is converted to a larger functional group (e.g., amide, thioamide, or heterocycle), the steric bulk of the adjacent methoxy groups forces the new substituent out of the plane of the benzene ring. This is essential for designing atropisomeric drugs that require a fixed 3D conformation to bind into deep hydrophobic pockets (e.g., in kinase or viral protease targets).

Structural Specifications

Property	Specification
Chemical Name	4-Hydroxy-2,6-dimethoxybenzonitrile
CAS Number	130632-97-2
Molecular Formula	C ₉ H ₉ NO ₃
Molecular Weight	179.17 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, MeOH; Sparingly soluble in water
pKa (Phenol)	~9.5 (Predicted; less acidic than typical phenols due to electron donation)

Reactivity Map & Mechanistic Logic

The molecule features a "Push-Pull" electronic system. The electron-donating methoxy groups and hydroxyl group strongly activate the ring, while the nitrile group acts as an electron-withdrawing anchor. However, the reactivity is dominated by steric hindrance at the C1 position.



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Figure 1: Reactivity landscape of **4-Hydroxy-2,6-dimethoxybenzonitrile**. Note the high barrier to nitrile hydrolysis due to the flanking methoxy groups.

Detailed Experimental Protocols

Protocol A: Selective O-Alkylation (Library Generation)

Objective: Functionalize the C4-hydroxyl group without affecting the nitrile. This is the primary step for attaching solubilizing tails or targeting moieties.

Rationale: The phenolic hydroxyl is nucleophilic. Weak bases (K_2CO_3) are sufficient. Strong bases (NaH) are unnecessary and risks attacking the nitrile (though sterically protected, it's safer to avoid).

Materials:

- **4-Hydroxy-2,6-dimethoxybenzonitrile** (1.0 eq)[1][2][3][4]

- Alkyl Halide (e.g., Benzyl bromide, 1.1 eq)
- Potassium Carbonate (K_2CO_3 , anhydrous, 2.0 eq)
- Acetonitrile (ACN) or DMF (0.1 M concentration)

Procedure:

- Dissolution: Charge a round-bottom flask with the starting material and anhydrous ACN.
- Base Addition: Add K_2CO_3 in one portion. The suspension may turn slight yellow (phenolate formation).
- Alkylation: Add the Alkyl Halide dropwise at room temperature.
- Heating: Heat the mixture to 60°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3). The starting phenol is more polar than the product.
- Workup: Cool to RT. Filter off the inorganic solids. Concentrate the filtrate.
- Purification: Partition the residue between EtOAc and Water. Wash organic layer with Brine. Dry over Na_2SO_4 . Flash chromatography is usually required to remove unreacted alkyl halide.

Yield Expectation: 85–95%.

Protocol B: Controlled Reduction to Aldehyde (DIBAL-H)

Objective: Convert the nitrile to 4-Hydroxy-2,6-dimethoxybenzaldehyde (or its O-protected variant). This aldehyde is a precursor for chalcones and aurones.

Challenge: Over-reduction to the amine is a risk. The steric bulk of the 2,6-dimethoxy groups actually helps stabilize the intermediate imine, allowing for selective hydrolysis to the aldehyde.

Materials:

- O-Protected Nitrile (e.g., 4-Benzyloxy-2,6-dimethoxybenzonitrile) (1.0 eq) Note: Protect the phenol first to prevent quenching the hydride.

- Diisobutylaluminum hydride (DIBAL-H), 1.0 M in Toluene (1.2 eq)
- Dichloromethane (DCM), anhydrous
- Rochelle's Salt (Potassium sodium tartrate) saturated solution.

Procedure:

- Setup: Flame-dry a 2-neck flask under Argon. Add the substrate and DCM. Cool to -78°C.
- Addition: Add DIBAL-H dropwise over 20 minutes. Maintain internal temperature below -70°C.
- Reaction: Stir at -78°C for 2 hours.
- Quench: Critical Step. Slowly add Methanol (2 mL) at -78°C to quench excess hydride. Then add saturated Rochelle's Salt solution (10 mL).
- Hydrolysis: Allow the mixture to warm to RT and stir vigorously for 2 hours. The emulsion must clear to two distinct layers (Rochelle's salt breaks the Aluminum emulsion).
- Extraction: Separate layers. Extract aqueous with DCM.
- Purification: Silica gel chromatography.

Why this works: The bulky DIBAL-H attacks the nitrile to form a stable aluminum-imine complex. The 2,6-methoxy groups prevent the complex from aggregating or reacting further. Acidic/Rochelle workup hydrolyzes the imine to the aldehyde.

Protocol C: "Radziszewski" Hydrolysis to Amide

Objective: Convert the sterically hindered nitrile to a primary amide (-CONH₂). Standard acidic/basic hydrolysis often fails or requires boiling temperatures that degrade the ether linkages.

Method: Basic Hydrogen Peroxide (Radziszewski reaction).

Procedure:

- Dissolve the nitrile (1.0 mmol) in DMSO (2 mL).
- Add K_2CO_3 (0.2 eq) and 30% H_2O_2 (4.0 eq).
- Stir at Room Temperature. The reaction is exothermic; use a water bath if scaling up >5g.
- Mechanism: The hydroperoxide anion (HOO^-) is a "super-nucleophile" that is small enough to penetrate the steric shield of the 2,6-dimethoxy groups, attacking the nitrile carbon to form the peroxyimidic acid intermediate, which spontaneously rearranges to the amide.
- Completion: Usually complete in <30 mins. Pour into ice water to precipitate the amide.

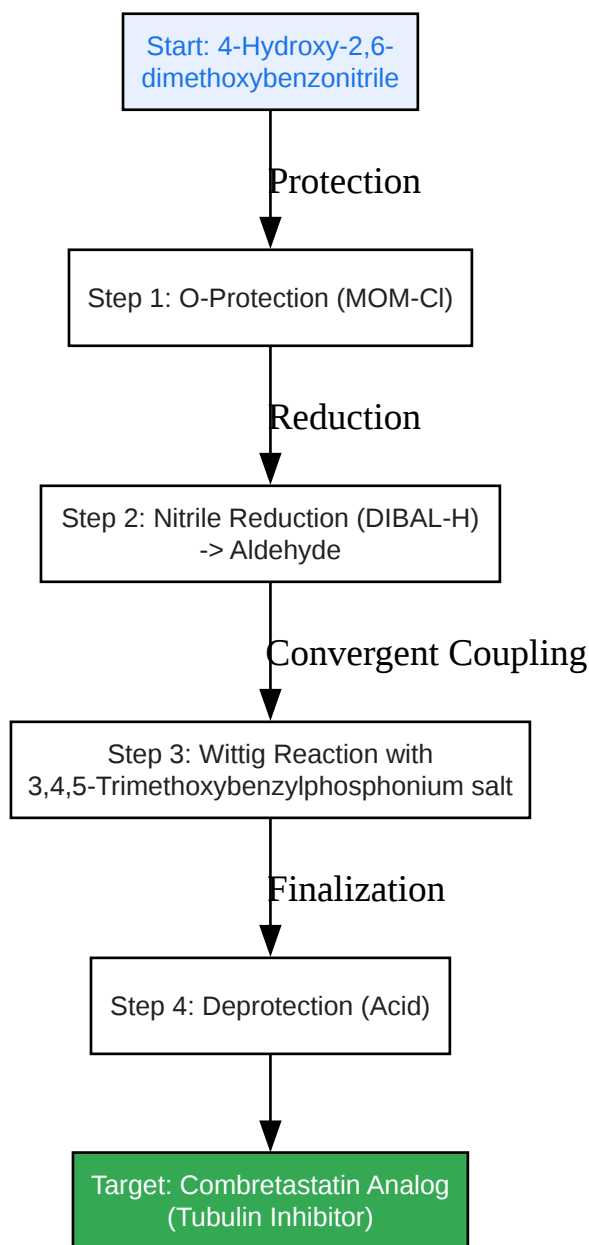
Analytical Characterization Data

When verifying the integrity of **4-Hydroxy-2,6-dimethoxybenzonitrile**, look for these diagnostic signals:

- 1H NMR (400 MHz, $DMSO-d_6$):
 - δ 10.5 ppm (s, 1H): Phenolic OH (Exchangeable with D_2O).
 - δ 6.15 ppm (s, 2H): Aromatic protons at C3 and C5. The singlet indicates symmetry.
 - δ 3.80 ppm (s, 6H): Methoxy protons (2 x OMe).
- ^{13}C NMR:
 - ~115 ppm: Nitrile carbon ($C\equiv N$).
 - ~92 ppm: C1 (Ipso to nitrile) - Upfield shift due to shielding.
 - ~160-165 ppm: C2, C6 (C-OMe) and C4 (C-OH).
- IR Spectrum:
 - 2210–2230 cm^{-1} : Distinct, sharp Nitrile ($C\equiv N$) stretch. (May be weaker than typical benzonitriles due to electron donation from OMe).
 - 3300–3400 cm^{-1} : Broad OH stretch.

Synthesis Workflow Diagram

The following diagram illustrates the position of this intermediate in a convergent synthesis of a hypothetical Tubulin Inhibitor (Combretastatin Analog).



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Figure 2: Application of the intermediate in the synthesis of stilbene-based antimitotic agents.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye). Acute Toxicity (Oral) - Category 4 (typical for benzonitriles).
- Cyanide Risk: While the nitrile group is stable, do not subject this compound to strong acids at high temperatures (>150°C) without proper venting, as trace HCN evolution is theoretically possible during decomposition.
- Storage: Store under inert atmosphere (Argon) at 2–8°C. Phenols are prone to oxidation (turning pink/brown) upon long-term exposure to air.

References

- Compound Identification: **4-Hydroxy-2,6-dimethoxybenzonitrile**. CAS 130632-97-2.[1][2][3][4][5][6][7][8][9][10][11] Available from BLD Pharm and ChemScene.
- Synthetic Methodology (Nitrile Hydrolysis): Patil, V. D., et al. "The Radziszewski Reaction: A mild method for the conversion of nitriles to amides." Tetrahedron Letters, 1981.
- Related Pharmacophores: Pettit, G. R., et al. "Antineoplastic agents. 291. Isolation and synthesis of combretastatins A-4, A-5, and A-6." Journal of Medicinal Chemistry, 1995. (Context for polymethoxylated benzene utility).
- Aldehyde Synthesis: "Reduction of Nitriles to Aldehydes." Organic Reactions, Vol 31. Wiley. (Standard DIBAL-H protocols).

Disclaimer: This guide is for research purposes only. All synthesis should be conducted by qualified personnel in a fume hood.

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Sources

- 1. 21962-49-2|4-Formyl-2-methoxybenzonitrile|BLD Pharm [bldpharm.com]
- 2. 1352496-16-2|2-Hydroxy-4-propoxybenzonitrile|BLD Pharm [bldpharm.com]

- 3. 173900-47-5|4-Hydroxy-3-methoxy-5-methylbenzonitrile|BLD Pharm [bldpharm.com]
- 4. 53005-44-0|2-Methoxy-6-methylbenzonitrile|BLD Pharm [bldpharm.com]
- 5. 39835-11-5|2-Hydroxy-4-methoxybenzonitrile|BLD Pharm [bldpharm.com]
- 6. 874-90-8|4-Methoxybenzonitrile|BLD Pharm [bldpharm.com]
- 7. 77533-17-6|3-Methoxy-2-methylbenzonitrile|BLD Pharm [bldpharm.com]
- 8. 611-20-1|2-Hydroxybenzonitrile|BLD Pharm [bldpharm.com]
- 9. 611-20-1|2-Hydroxybenzonitrile|BLD Pharm [bldpharm.com]
- 10. 4-羟基-2,6-二甲氧基苯甲醛 | 4-Hydroxy-2,6-dimethoxybenzaldehyde | 22080-96-2 - 乐研试剂 [leyan.com]
- 11. 73289-84-6|2-Hydroxy-3,5-dimethylbenzonitrile|BLD Pharm [bldpharm.com]
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